

# triflumizole metabolite FM-6-1 residue analysis

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## Compound Focus: Triflumizole

CAS No.: 68694-11-1

Cat. No.: S606805

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## Experimental Protocols for Residue Analysis

The methodologies for analyzing **triflumizole** and FM-6-1 have evolved, with modern techniques offering improved efficiency and sensitivity. The table below summarizes two key approaches documented in the literature.

Method Attribute	HPLC-UV Method (Historical)	HPLC-MS/MS Method (Modern)
Source	[1] [2]	[3]
Application Context	General residue analysis in crops	Dissipation and risk assessment in cucumber
Extraction	Methanol [1]	QuEChERS methodology [3]
Clean-up	Liquid-liquid partition with methylene chloride and Florisil column chromatography [1] [2]	Dispersive Solid-Phase Extraction (d-SPE) [3]
Analysis Technique	High-Performance Liquid Chromatography with UV detection [1]	High-Performance Liquid Chromatography with tandem Mass Spectrometry [3]

Method Attribute	HPLC-UV Method (Historical)	HPLC-MS/MS Method (Modern)
Detection Wavelength	238 nm [1]	Mass spectrometry (specific transitions not listed in results)
Quantification Limit	0.01 - 0.02 ppm [1] [2]	0.01 - 0.05 mg/kg [3]

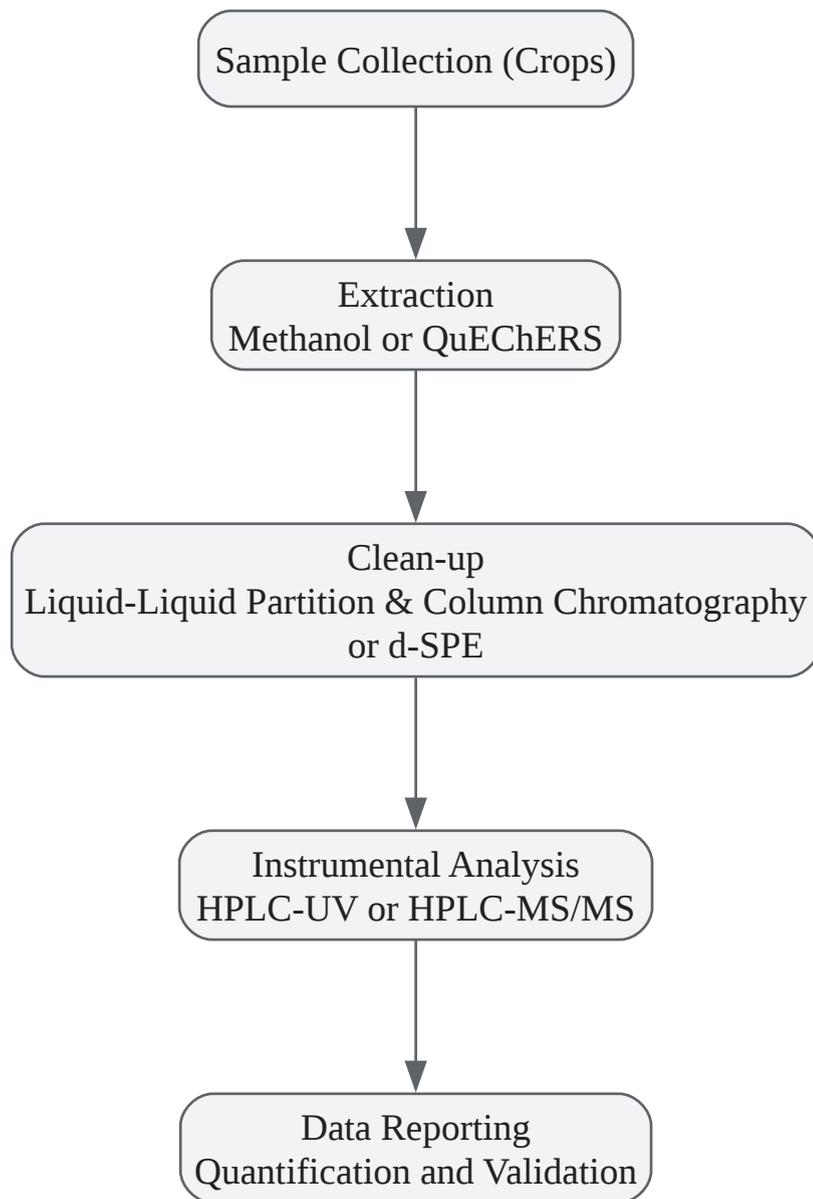
## Key Experimental Data and Findings

The following table consolidates quantitative data from a 2018 study on open-field cucumbers, which provides relevant information on the behavior and risk of these compounds [3].

Data Category	Triflumizole	Metabolite FM-6-1
Recovery Rate (Mean)	80 - 105%	80 - 105%
Recovery Relative Standard Deviation (RSD)	1.0 - 6.1%	1.0 - 6.1%
Dissipation Half-life (in Cucumber)	2.3 - 40.8 days	2.3 - 40.8 days
Final Residue at Harvest	≤ 0.07 mg/kg	Data points to FM-6-1 being part of the total residue definition [4]
Dietary Risk (Hazard Quotient)	< 1 (Low risk)	< 1 (Low risk)

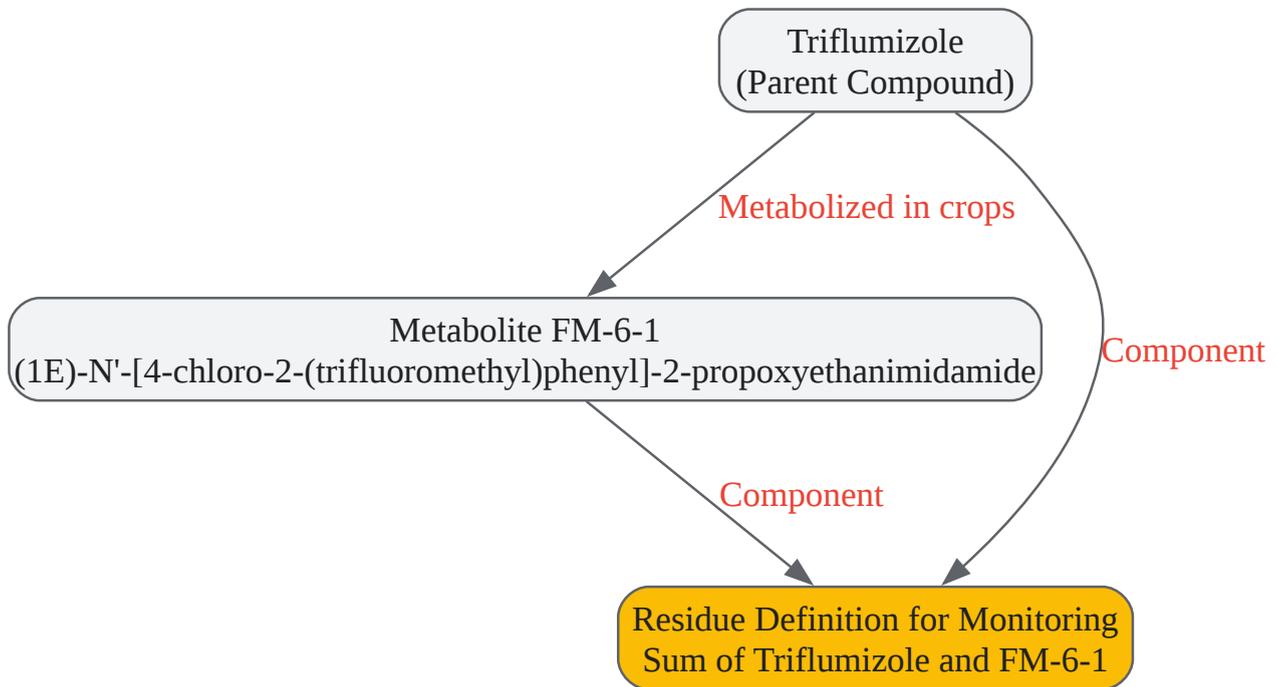
## Analytical Workflow and Metabolic Pathway

To better understand the logical relationships in the analysis and the compound's behavior, the following diagrams outline the general analytical workflow and the metabolic pathway of **triflumizole**.



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The metabolic relationship between **triflumizole** and FM-6-1 is a critical aspect of the residue definition for monitoring purposes, as established by the European Food Safety Authority (EFSA) [4].



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## Important Context for Your Comparison Guide

When structuring your comparison, please consider the following points derived from the search results:

- **Official Residue Definition:** For monitoring purposes, the European Food Safety Authority (EFSA) proposes defining the residue as the **sum of triflumizole and its metabolite FM-6-1**, expressed as **triflumizole** [4]. This is crucial for method validation and regulatory compliance.
- **Scope of Analysis:** The EFSA review indicates that the derived MRLs were considered "tentative" because the residue trials did not simultaneously analyze for both the enforcement and risk assessment residue definitions. Furthermore, a worst-case conversion factor of 1.5 from enforcement to risk assessment was derived [4].
- **Consumer Risk Assessment:** The indicative consumer risk assessment conducted by EFSA did not identify an apparent risk. The highest chronic exposure accounted for 3% of the Acceptable Daily Intake (ADI), and the highest acute exposure was 68% of the Acute Reference Dose (ARfD) [4].

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## References

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